

3-Chlorobenzoyl chloride CAS number

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Compound of Interest

Compound Name: 3-Chlorobenzoyl chloride

Cat. No.: B046567

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Chemical Identity and Properties

3-Chlorobenzoyl chloride, also known as m-chlorobenzoyl chloride, is a colorless to light yellow liquid.[1] It is a reactive acyl chloride that serves as a versatile building block in organic synthesis.[2]

Chemical Identifiers

A comprehensive list of chemical identifiers for **3-Chlorobenzoyl chloride** is provided below, ensuring accurate compound identification.

Identifier	Value
CAS Number	618-46-2[3][4]
EC Number	210-552-6
Molecular Formula	C ₇ H ₄ Cl ₂ O[3][4]
Molecular Weight	175.01 g/mol [1][4]
Linear Formula	ClC ₆ H ₄ COCl
InChI Key	WHIHIKVIWVIER-UHFFFAOYSA-N[1]
SMILES String	ClC(=O)c1cccc(Cl)c1
Beilstein/REAXYS Number	386256
MDL Number	MFCD00000671
PubChem Substance ID	24892516

Physical and Chemical Properties

The physical and chemical properties of **3-Chlorobenzoyl chloride** are summarized in the following table. These properties are critical for its handling, storage, and application in experimental procedures.

Property	Value
Appearance	Clear colorless to light yellow liquid[1]
Density	1.367 g/mL at 20 °C[3][5]
Boiling Point	225 °C[3][5][6]
Refractive Index	n _{20/D} 1.569[5][6]
Flash Point	>111 °C (>230 °F)[3][6]
Vapor Pressure	0.14 mmHg
Storage Temperature	Store below +30°C[3][6]
Sensitivity	Moisture Sensitive[6]

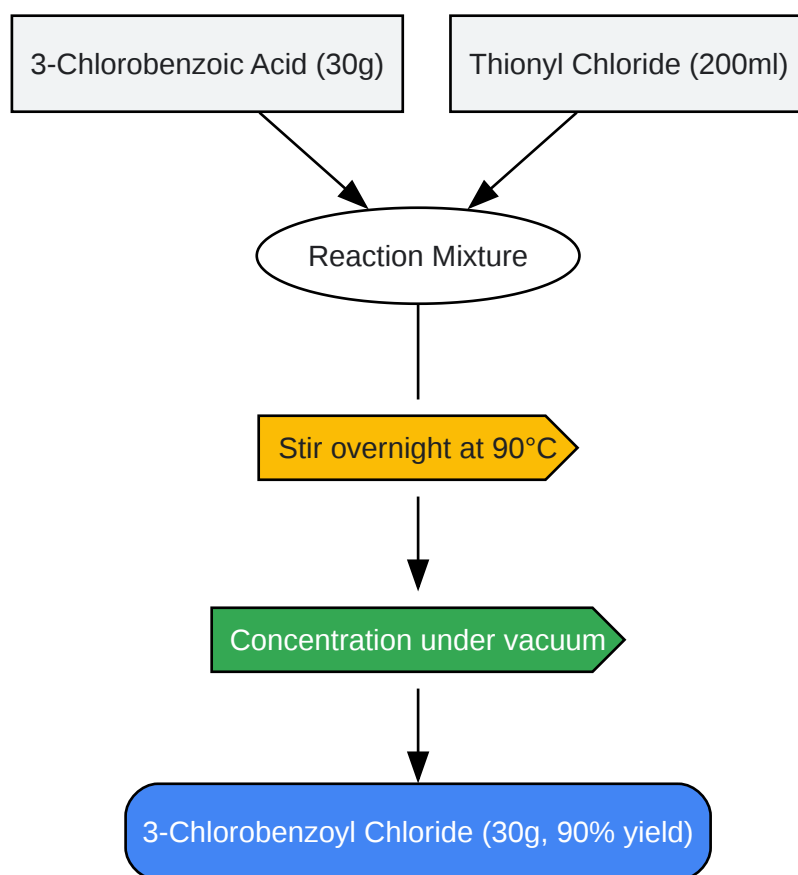
Synthesis of 3-Chlorobenzoyl Chloride

3-Chlorobenzoyl chloride is primarily synthesized through the chlorination of benzoic acid derivatives. Two common methods are detailed below.

Synthesis from 3-Chlorobenzoic Acid

This method involves the reaction of 3-chlorobenzoic acid with thionyl chloride, a common and efficient laboratory-scale synthesis.

A solution of 3-chlorobenzoic acid (30 g, 191.61 mmol) in thionyl chloride (200 ml) was stirred overnight at 90°C.[1] The resulting mixture was then concentrated under vacuum to yield **3-chlorobenzoyl chloride** as a light yellow oil (30 g, 90% yield).[1]



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Caption: Synthesis workflow of **3-Chlorobenzoyl chloride**.

Synthesis from Benzoyl Chloride

An alternative industrial method involves the direct chlorination of benzoyl chloride.

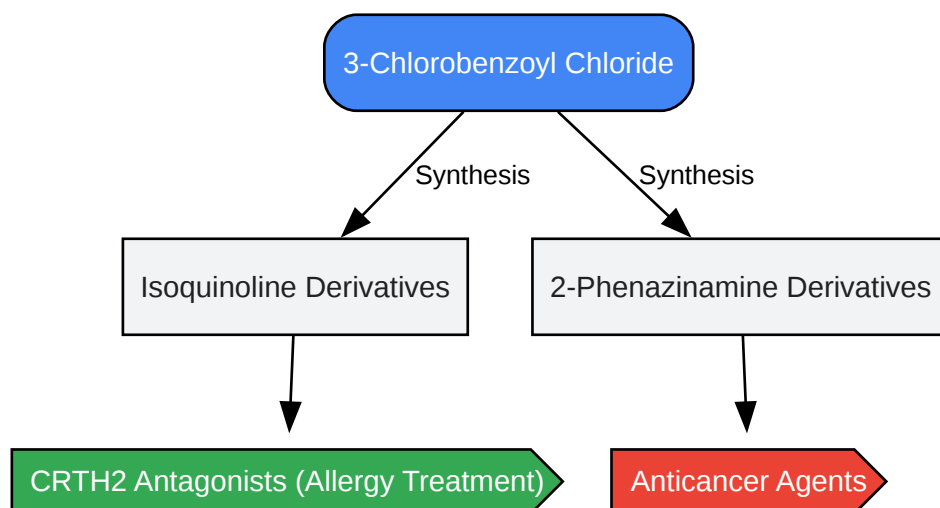
This synthesis is achieved by reacting benzoyl chloride with chlorine in the presence of iron powder and sulfur as catalysts. The reaction is conducted at a controlled temperature of 20°C for approximately 2.5 hours, yielding 78-80% of **3-Chlorobenzoyl chloride**.^[3]

Applications in Research and Drug Development

3-Chlorobenzoyl chloride is a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.^[2] Its reactivity makes it an essential building block for creating complex organic molecules.

Pharmaceutical Synthesis

In the pharmaceutical industry, **3-Chlorobenzoyl chloride** is instrumental in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) like indomethacin.[2] It is also utilized in the preparation of isoquinoline derivatives, which act as potent CRTH2 antagonists for treating allergies, and in the synthesis of 2-phenazamine derivatives with anticancer properties.[5][7]



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Caption: Role of **3-Chlorobenzoyl chloride** in drug development.

Agrochemical Synthesis

In agriculture, it serves as an intermediate for producing crop protection agents, including fungicides, insecticides, and rodenticides.[2] Notable examples of agrochemicals synthesized using this intermediate include diimorph and flocfenhrin.[2]

Safety and Handling

3-Chlorobenzoyl chloride is a corrosive substance that requires careful handling to avoid exposure.[3][6]

Hazard Identification and Safety Precautions

The compound is classified as a hazardous material, and appropriate personal protective equipment (PPE) should be worn during handling.

Hazard Information	Details
GHS Pictograms	GHS05 (Corrosion), GHS07 (Exclamation Mark)
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage.[8]H335: May cause respiratory irritation.[8]
Precautionary Statements	P260, P261, P264, P270, P271, P280, P301+P312, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P312, P321, P330, P363, P403+P233, P405, P501.[3]
Personal Protective Equipment	Faceshields, Gloves, Goggles, type ABEK (EN14387) respirator filter.

Storage and Disposal

Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[9] It should be stored in a corrosives area away from incompatible materials such as strong oxidizing agents, moisture, and excess heat.[9][10]

Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.

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